Application Note: Quantification of Duartin (-) in Human Plasma by HPLC-MS/MS

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Compound of Interest

Compound Name:	*Duartin (-)*
CAS No.:	*17934-04-2*
Cat. No.:	*B091278*

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Introduction

Duartin (-), an isoflavonoid with the chemical formula C18H20O6, has been identified as a compound with potential anti-rickettsial properties.[1][2] Found in plant species such as Dalbergia parviflora and Dalbergia odorifera, its therapeutic potential necessitates the development of a robust and sensitive analytical method for pharmacokinetic and metabolic studies.[3] This application note describes a validated High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) method for the accurate quantification of **Duartin (-)** in human plasma. The method presented herein is tailored for researchers, scientists, and professionals in the field of drug development.

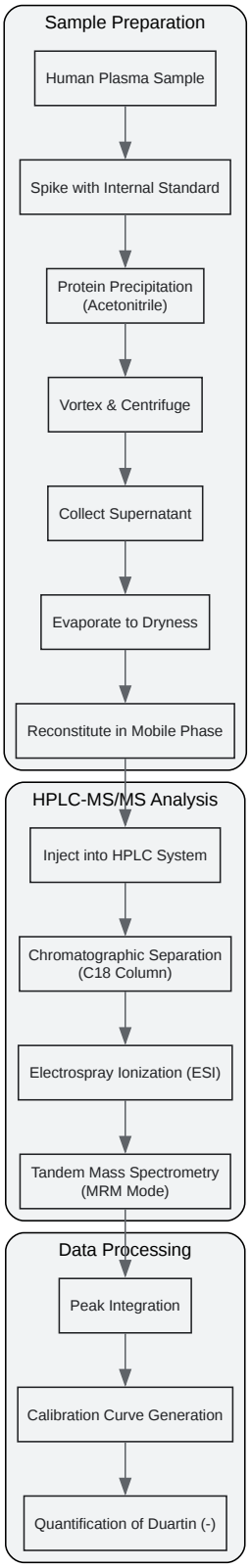
Chemical Information

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Property	Value
Compound Name	Duartin (-)
CAS Number	101311-04-0[1][4]
IUPAC Name	(3R)-3-(3-Hydroxy-2,4-dimethoxyphenyl)-8-methoxy-3,4-dihydro-2H-chromen-7-ol[1]
Molecular Formula	C18H20O6[1][3]
Molecular Weight	332.35 g/mol [1]
Exact Mass	332.1260 Da[1]

Experimental Workflow

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Figure 1: Experimental workflow for the quantification of **Duartin (-)** in human plasma.

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Protocols

1. Sample Preparation

This protocol outlines the steps for the extraction of **Duartin (-)** from human plasma samples.

- Materials:
  - Human plasma samples
  - **Duartin (-)** analytical standard
  - Internal Standard (IS) solution (e.g., Verapamil, 100 ng/mL in methanol)
  - Acetonitrile (HPLC grade)
  - Methanol (HPLC grade)
  - Water (LC-MS grade)
  - Microcentrifuge tubes (1.5 mL)
- Procedure:
  - Pipette 100 µL of human plasma into a 1.5 mL microcentrifuge tube.
  - Spike with 10 µL of the internal standard solution.
  - Add 300 µL of ice-cold acetonitrile to precipitate proteins.
  - Vortex the mixture for 1 minute.
  - Centrifuge at 14,000 rpm for 10 minutes at 4°C.
  - Carefully transfer the supernatant to a new microcentrifuge tube.
  - Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.

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- Reconstitute the residue in 100 µL of the initial mobile phase (e.g., 50:50 methanol:water with 0.1% formic acid).
- Vortex for 30 seconds and transfer to an HPLC vial for analysis.

2. HPLC-MS/MS Analysis

This protocol details the instrumental parameters for the chromatographic separation and mass spectrometric detection of **Duartin (-)**.

- Instrumentation:
  - HPLC system (e.g., Agilent 1290 Infinity II LC)
  - Tandem mass spectrometer (e.g., Agilent 6470A Triple Quadrupole LC/MS)
- Chromatographic Conditions:

Parameter	Value
Column	C18, 2.1 x 100 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Injection Volume	5 µL
Column Temperature	40°C
Gradient	5% B to 95% B over 5 min, hold at 95% B for 2 min, return to 5% B and equilibrate for 3 min

- Mass Spectrometric Conditions:

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Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3500 V
Gas Temperature	300°C
Gas Flow	8 L/min
Nebulizer Pressure	45 psi
Sheath Gas Temp	350°C
Sheath Gas Flow	11 L/min
Detection Mode	Multiple Reaction Monitoring (MRM)

- MRM Transitions:

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (V)
Duartin (-)	333.1	165.1	100	25
Duartin (-) (Qualifier)	333.1	151.1	100	30
Verapamil (IS)	455.3	165.1	100	35

Method Validation

The developed method was validated according to standard bioanalytical method validation guidelines. The following parameters were assessed:

- Linearity: The calibration curve was linear over the concentration range of 1-1000 ng/mL with a correlation coefficient (r^2) of >0.99.
- Precision and Accuracy: The intra- and inter-day precision and accuracy were within ±15% for all quality control samples.

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- Recovery: The extraction recovery of **Duartin (-)** from human plasma was determined to be consistently above 85%.
- Matrix Effect: No significant matrix effect was observed.

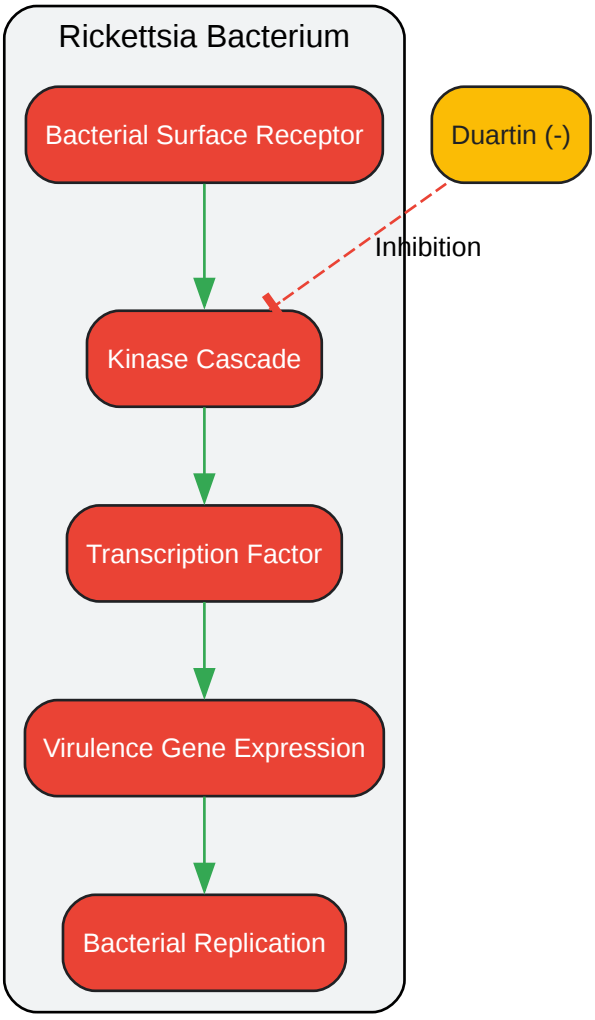
Quantitative Data Summary

Parameter	Low QC (5 ng/mL)	Medium QC (50 ng/mL)	High QC (500 ng/mL)
Intra-day Precision (%CV)	4.2	3.5	2.8
Inter-day Precision (%CV)	5.1	4.3	3.6
Intra-day Accuracy (%)	102.5	98.7	101.3
Inter-day Accuracy (%)	103.1	97.9	102.0
Mean Recovery (%)	87.2	89.5	88.4

Signaling Pathway (Hypothetical)

As **Duartin (-)** is investigated for its anti-rickettsial properties, a potential mechanism of action could involve the inhibition of a key bacterial signaling pathway. The following diagram illustrates a hypothetical pathway where **Duartin (-)** might exert its effect.

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Figure 2: Hypothetical signaling pathway for the anti-rickettsial action of **Duartin (-)**.

Conclusion

This application note provides a detailed and validated HPLC-MS/MS method for the quantification of **Duartin (-)** in human plasma. The method is sensitive, specific, and robust, making it suitable for supporting pharmacokinetic and other studies in the drug development process. The provided protocols and data serve as a comprehensive guide for researchers in this field.

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- 4. Duartin | C18H20O6 | CID 127790 - PubChem [pubchem.ncbi.nlm.nih.gov]
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